

Commercial 2,5-Dibromonicotinaldehyde: A Technical Guide to Suppliers and Purity Assessment

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Compound of Interest

Compound Name: **2,5-Dibromonicotinaldehyde**

Cat. No.: **B1277652**

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, the quality of starting materials is paramount. **2,5-Dibromonicotinaldehyde** is a key building block in the synthesis of various pharmaceutical and agrochemical compounds. This technical guide provides an in-depth overview of commercially available **2,5-Dibromonicotinaldehyde**, focusing on common suppliers, purity specifications, and detailed experimental protocols for quality assessment and purification.

Commercial Availability and Purity

2,5-Dibromonicotinaldehyde is available from a range of chemical suppliers. The purity of the commercially available material typically exceeds 95%, with many suppliers offering grades of 97% or higher. It is crucial for researchers to obtain a Certificate of Analysis (CoA) from the supplier for each batch. The CoA provides lot-specific information on the purity, typically determined by High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy, and identifies any significant impurities.

Below is a summary of representative data for commercially available **2,5-Dibromonicotinaldehyde**. Please note that catalog numbers and exact purity specifications are subject to change and should be verified with the respective suppliers.

Supplier	Typical Purity	Analytical Method
Sigma-Aldrich	≥97%	HPLC, NMR
TCI Chemicals	>98%	GC
Combi-Blocks	95-98%	NMR
Oakwood Chemical	≥96%	HPLC
Alfa Aesar	97%	NMR

Experimental Protocols

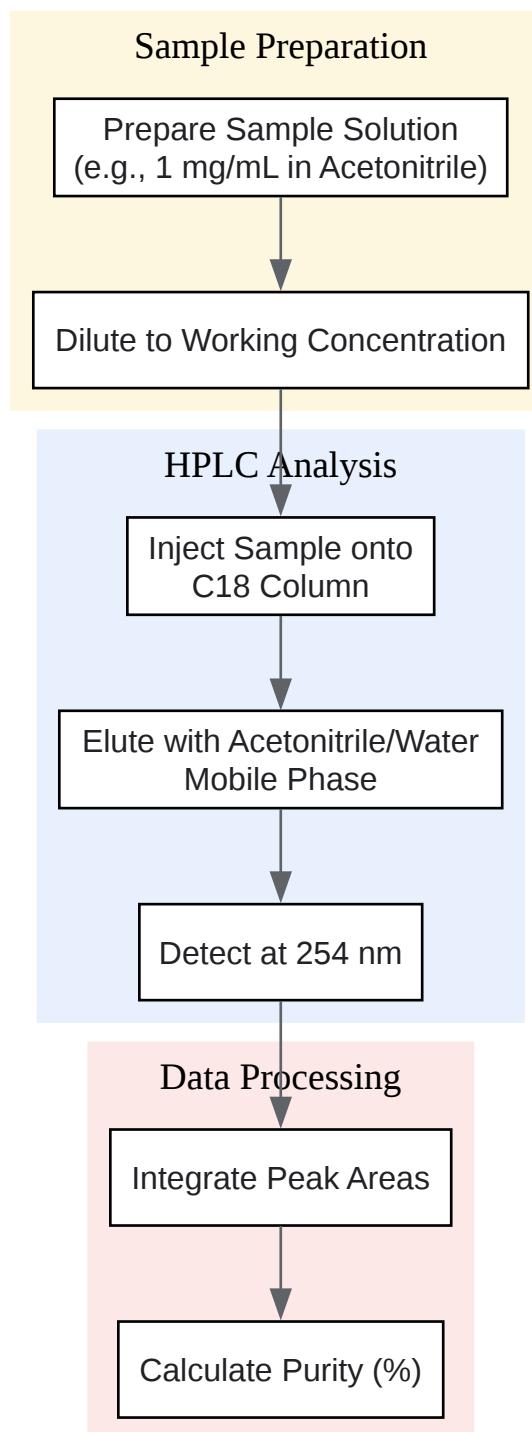
Purification by Recrystallization

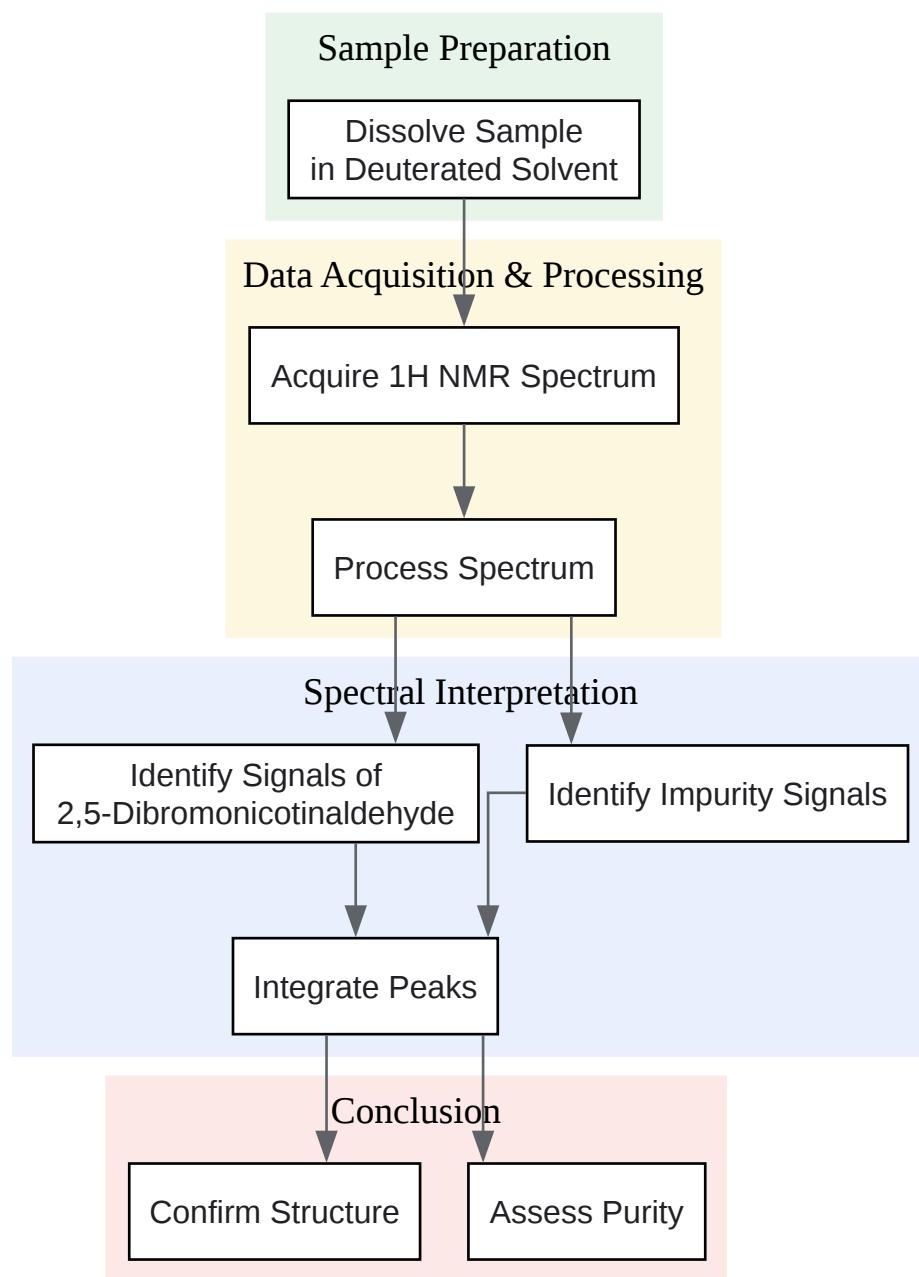
Recrystallization is a standard and effective method for purifying solid organic compounds like **2,5-Dibromonicotinaldehyde**. The choice of solvent is critical and should be determined by preliminary solubility tests. For brominated aromatic compounds, common solvents include ethanol, methanol, ethyl acetate, and hexane, or mixtures thereof.[1][2][3]

Proposed Recrystallization Protocol:

- Solvent Selection: Perform small-scale solubility tests to identify a suitable solvent or solvent system. A good solvent will dissolve the compound when hot but sparingly when cold. A mixture of ethanol and water or ethyl acetate and hexanes is often a good starting point for pyridine derivatives.[1][3]
- Dissolution: In an Erlenmeyer flask, dissolve the crude **2,5-Dibromonicotinaldehyde** in a minimal amount of the hot recrystallization solvent.
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and briefly heat the solution at its boiling point.
- Hot Filtration: If charcoal was used, or if insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, clear filtrate to cool slowly to room temperature. Subsequently, cool the flask in an ice bath to maximize crystal formation.

- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining soluble impurities.
- Drying: Dry the crystals under vacuum to remove residual solvent.





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References

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